

Application Notes and Protocols: Preparing Stock Solutions of GSK1562590 Hydrochloride

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Compound of Interest

Compound Name: GSK 1562590 hydrochloride

Cat. No.: B10760792

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation of stock solutions of GSK1562590 hydrochloride, a potent and selective urotensin-II (UT) receptor antagonist.^{[1][2]} Proper preparation and storage of this compound are critical for ensuring its stability and obtaining reliable, reproducible results in downstream applications. GSK1562590 hydrochloride is utilized in research to investigate the physiological roles of the urotensin system, particularly in cardiovascular and neuroscience studies.^{[2][3]}

Compound Data and Properties

A summary of the essential quantitative data for GSK1562590 hydrochloride is presented below. This information is crucial for accurate calculations and proper handling of the compound.

Property	Value	Source
CAS Number	1003878-07-6	[2] [4] [5]
Molecular Formula	C ₃₀ H ₃₀ Cl ₂ N ₄ O ₄ ·HCl	[2] [4]
Molecular Weight	617.95 g/mol	[2] [4] [5]
Physical Appearance	Off-white solid	[4] [5]
Solubility	<61.8 mg/mL in DMSO	[4] [5]
Storage (Solid)	Store at -20°C	[4] [5]
Storage (Solution)	Aliquot and store at -20°C. Use within 1 month.	[1]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of GSK1562590 hydrochloride in Dimethyl Sulfoxide (DMSO).

Materials:

- GSK1562590 hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer and/or sonicator
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

1. Calculation of Required Mass:

To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

Example for 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 617.95 \text{ g/mol} / 1000$
 $\text{Mass (mg)} = 6.18 \text{ mg}$

2. Step-by-Step Method:

- **Equilibration:** Before opening, allow the vial of GSK1562590 hydrochloride to warm to room temperature to prevent condensation.
- **Weighing:** Carefully weigh out 6.18 mg of the compound using an analytical balance and place it into a sterile microcentrifuge tube.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the tube containing the powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly. If necessary, use a sonicator bath for a few minutes to ensure the compound is completely dissolved. The solution should be clear.
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 μL) in sterile polypropylene tubes.^[1]
- **Storage:** Store the aliquots in a tightly sealed container at -20°C. It is recommended to use the prepared stock solutions within one month.^[1] Long-term storage of solutions is not advised.^[4]

Safety Precautions:

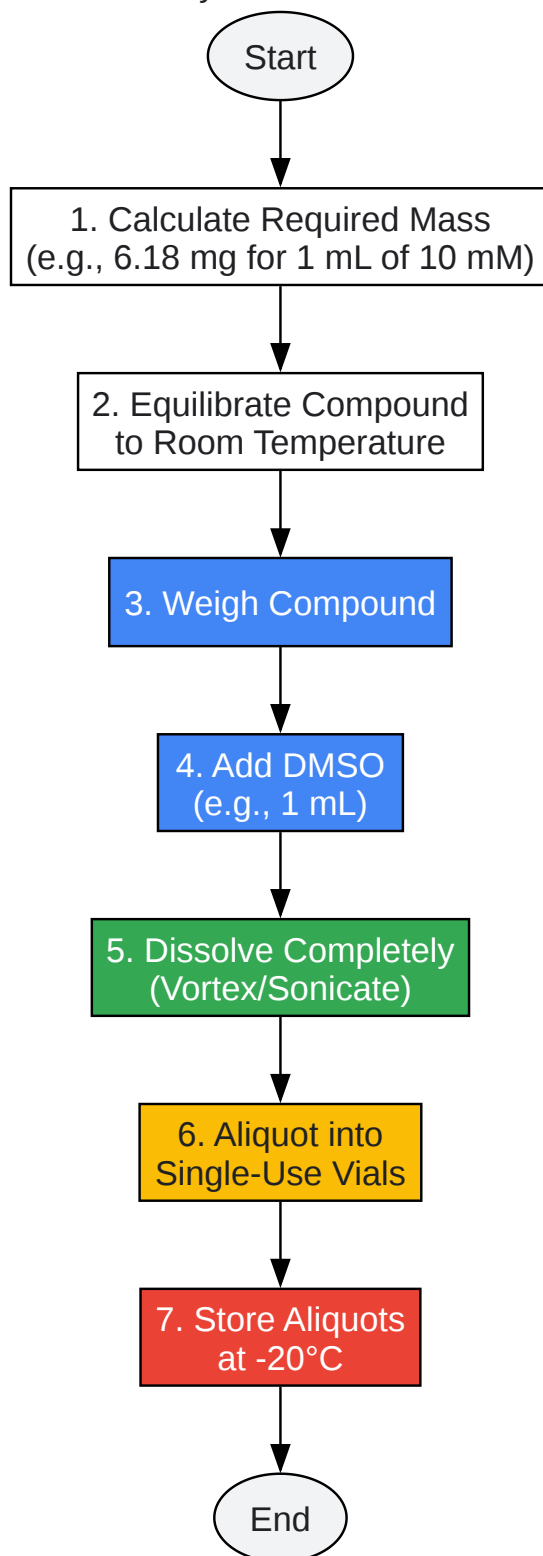
- Always handle GSK1562590 hydrochloride in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses, to avoid skin and eye contact.

Diagrams and Workflows

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the logical flow of the protocol for preparing a stock solution of GSK1562590 hydrochloride.

Workflow for GSK1562590 Hydrochloride Stock Solution Preparation

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Caption: Workflow for GSK1562590 Hydrochloride Stock Solution Preparation.

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- To cite this document: BenchChem. [Application Notes and Protocols: Preparing Stock Solutions of GSK1562590 Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10760792#preparing-stock-solutions-of-gsk-1562590-hydrochloride]

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